Technical Guide: Physicochemical Properties & Characterization of N-Desmethylsildenafil Citrate

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Compound of Interest

Compound Name:	*N-Desmethylsildenafil citrate*
Cat. No.:	*B2750572*

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Executive Summary

N-Desmethylsildenafil (UK-103,320) is the major pharmacologically active metabolite of the phosphodiesterase type 5 (PDE5) inhibitor Sildenafil.[1][2][3] Formed primarily via hepatic N-demethylation by CYP3A4 and CYP2C9, it retains approximately 50% of the parent drug's potency and selectivity for PDE5. In drug development and forensic toxicology, N-Desmethylsildenafil serves as a critical biomarker for pharmacokinetic profiling and the detection of adulterated supplements. This guide details its chemical identity, thermodynamic properties, synthetic routes, and validated analytical protocols.

Chemical Identity & Structural Analysis

Unlike Sildenafil, which contains a methyl-piperazine moiety, N-Desmethylsildenafil features a secondary amine on the piperazine ring. This structural change significantly alters its ionization potential and lipophilicity compared to the parent compound.

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Property	Detail
IUPAC Name	5-[2-ethoxy-5-(piperazin-1-ylsulfonyl)phenyl]-1-methyl-3-propyl-1,6-dihydro-7H-pyrazolo[4,3-d]pyrimidin-7-one citrate
Common Name	N-Desmethylsildenafil Citrate; Nor-sildenafil Citrate
CAS Number	2319839-04-6 (Citrate); 139755-82-1 (Free Base)
Molecular Formula	$C_{21}H_{28}N_6O_4S$[1][4][5][6][7][8][9][10][11][12][13][14] · $C_6H_8O_7$ (Citrate Salt)
Molecular Weight	460.55 g/mol (Free Base); 652.68 g/mol (Citrate Salt)
SMILES	CCCC1=NN(C)C2=C1NC(=O)C(C3=CC(S(=O)(=O)N4CCNCC4)=CC=C3OCC)=N2

Physicochemical Profiling

Solubility & Lipophilicity

The removal of the N-methyl group reduces the lipophilicity of the metabolite relative to Sildenafil. The citrate salt form enhances aqueous solubility compared to the free base, though it remains pH-dependent due to the amphoteric nature of the piperazine and pyrazolopyrimidinone rings.

- LogP (Octanol/Water): ~1.8 – 2.2 (Experimental/Computed). This is slightly lower than Sildenafil (LogP ~2.7), making the metabolite more hydrophilic.
- pKa Values:
  - pKa1 (Piperazine NH): ~8.8 – 9.2 (Basic). The secondary amine is slightly more basic than the tertiary amine in Sildenafil.
  - pKa2 (Pyrimidinone): ~8.0 – 8.4 (Weakly acidic/Amphoteric).

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- Solubility Profile:
  - Water:[11] Slightly soluble (pH dependent; higher solubility at pH < 4).[9]
  - DMSO: Soluble (>10 mg/mL).
  - Methanol:[3][9] Slightly soluble.[9][11]

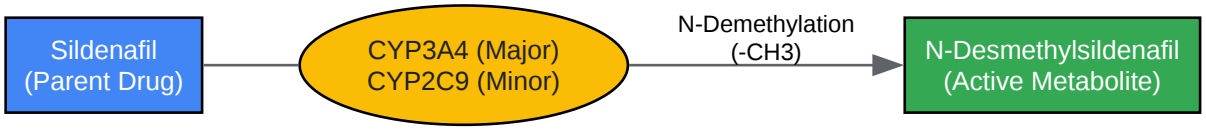
Thermal Properties[7]

- Melting Point: The free base typically exhibits a melting range between 188°C – 195°C. The citrate salt generally shows a broad endothermic peak in DSC analysis due to dehydration/decomposition around 190°C – 205°C, similar to Sildenafil Citrate, though specific polymorphic forms may vary.

Synthesis & Metabolic Pathways[12]

Biological Generation (Metabolism)

In vivo, Sildenafil undergoes oxidative metabolism.[13][15] The primary pathway is N-demethylation of the piperazine ring.



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Figure 1: Hepatic metabolic pathway of Sildenafil yielding N-Desmethylsildenafil.

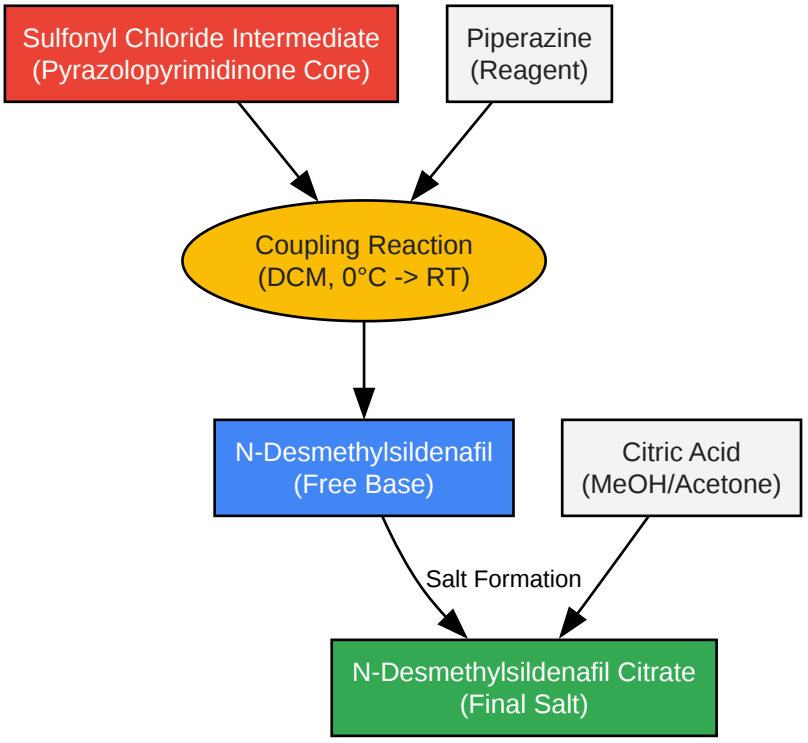
Chemical Synthesis (Standard Production)

For analytical standards, N-Desmethylsildenafil is synthesized chemically. The route mirrors Sildenafil's synthesis but utilizes piperazine instead of N-methylpiperazine in the final coupling step.

Protocol Summary:

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- Precursor: 5-(2-ethoxy-5-(chlorosulfonyl)phenyl)-1-methyl-3-propyl-1,6-dihydro-7H-pyrazolo[4,3-d]pyrimidin-7-one.
- Coupling: The sulfonyl chloride intermediate is reacted with anhydrous piperazine in a solvent like dichloromethane (DCM) or THF at 0°C to room temperature.
- Purification: The resulting sulfonamide is crystallized or purified via column chromatography to remove bis-sulfonamides (a common impurity where one piperazine attacks two sulfonyl chlorides).
- Salt Formation: The free base is treated with citric acid in methanol/acetone to precipitate the citrate salt.



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Figure 2: Chemical synthesis route for **N-Desmethylsildenafil Citrate** standards.

Analytical Characterization Protocols

LC-MS/MS Quantification

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This is the gold standard for biological matrices due to the low concentrations of the metabolite.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Acquity UPLC BEH C18, 1.7 µm, 2.1 x 50 mm).
- Mobile Phase A: 0.1% Formic Acid or 2mM Ammonium Formate in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 0.3 - 0.4 mL/min.
- Ionization: ESI Positive Mode (+).

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Role
N-Desmethylsildenafil	461.2	283.2	Quantifier
	461.2	85.0	Qualifier
Sildenafil (Parent)	475.2	283.2	Reference

| Sildenafil-d8 (IS) | 483.3 | 283.3 | Internal Standard |

Note: The product ion at m/z 283 corresponds to the cleavage of the sulfonyl bond, retaining the pyrazolopyrimidinone core, which is common to both parent and metabolite.

UV-Vis Spectroscopy

- Lambda Max (λmax): 292–294 nm (in Methanol/Water).
- Utility: Suitable for purity checks of raw material but lacks the specificity required for biological samples containing the parent drug.

Handling & Stability

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- Storage: Store powder at -20°C for long-term stability (up to 2 years). Solutions in DMSO or Methanol should be stored at -80°C and used within 6 months.
- Hygroscopicity: The citrate salt is slightly hygroscopic. Handling in a low-humidity environment is recommended to prevent weight errors during standard preparation.
- Solution Stability: Stable in acidic media (mobile phase) for 24 hours at autosampler temperatures (4°C). Avoid prolonged exposure to strong alkaline conditions which may degrade the lactam ring.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties & Characterization of N-Desmethylsildenafil Citrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2750572/docs#technical-guide-physicochemical-properties-characterization-of-n-desmethylsildenafil-citrate]

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